

Physical properties of 2-Ethyl-1-indanone (boiling point, density)

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Compound of Interest

Compound Name: 2-Ethyl-1-indanone

Cat. No.: B1366218

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An In-depth Technical Guide to the Physical Properties of 2-Ethyl-1-indanone

This technical guide provides a comprehensive overview of the key physical properties of **2-Ethyl-1-indanone**, a bicyclic hydrocarbon compound with applications in the pharmaceutical and photonics industries.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering a detailed look at the compound's boiling point and density, along with the methodologies for their determination.

Core Physical Properties

2-Ethyl-1-indanone (CAS No. 22351-56-0) is a derivative of indane, featuring a carbonyl functional group and an ethyl side chain.^[1] Its molecular formula is C₁₁H₁₂O, and it has a molecular weight of 160.21 g/mol.^{[1][2][3][4]} At room temperature, it exists as a colorless to light yellow oil.^{[5][6]}

Quantitative Data Summary

The essential physical properties of **2-Ethyl-1-indanone** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	67 °C	at 0.2 mm Hg
Density	1.038 g/mL	at 25 °C

Data sourced from multiple chemical data providers.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the boiling point and density of liquid compounds like **2-Ethyl-1-indanone**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[\[9\]](#) For substances like **2-Ethyl-1-indanone**, which have a high boiling point at atmospheric pressure, the determination is often carried out under reduced pressure to prevent decomposition.

A common and effective method for determining the boiling point of a small quantity of a liquid is the Thiele tube method.[\[10\]](#)

Methodology:

- **Sample Preparation:** A small amount (less than 0.5 mL) of **2-Ethyl-1-indanone** is placed into a small test tube (Durham tube).[\[10\]](#)
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample within the test tube.[\[10\]](#)
- **Apparatus Setup:** The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This entire setup is then secured in a Thiele tube filled with a high-boiling point liquid, such as mineral oil.[\[11\]](#)
- **Heating:** The Thiele tube is gently heated, causing the temperature of the oil bath and the sample to rise.[\[9\]](#)
- **Observation:** As the liquid approaches its boiling point, a steady stream of bubbles will emerge from the open end of the inverted capillary tube.[\[10\]](#)
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[\[10\]](#)

Distillation is another method that can be used to determine the boiling point of a liquid, particularly when purification is also desired.[\[12\]](#)

Density Determination

Density is a fundamental physical property defined as the mass of a substance per unit volume.[\[13\]](#) For liquids, several accurate methods are available for density determination.

A widely used and precise method is the pycnometer method.[\[14\]](#)

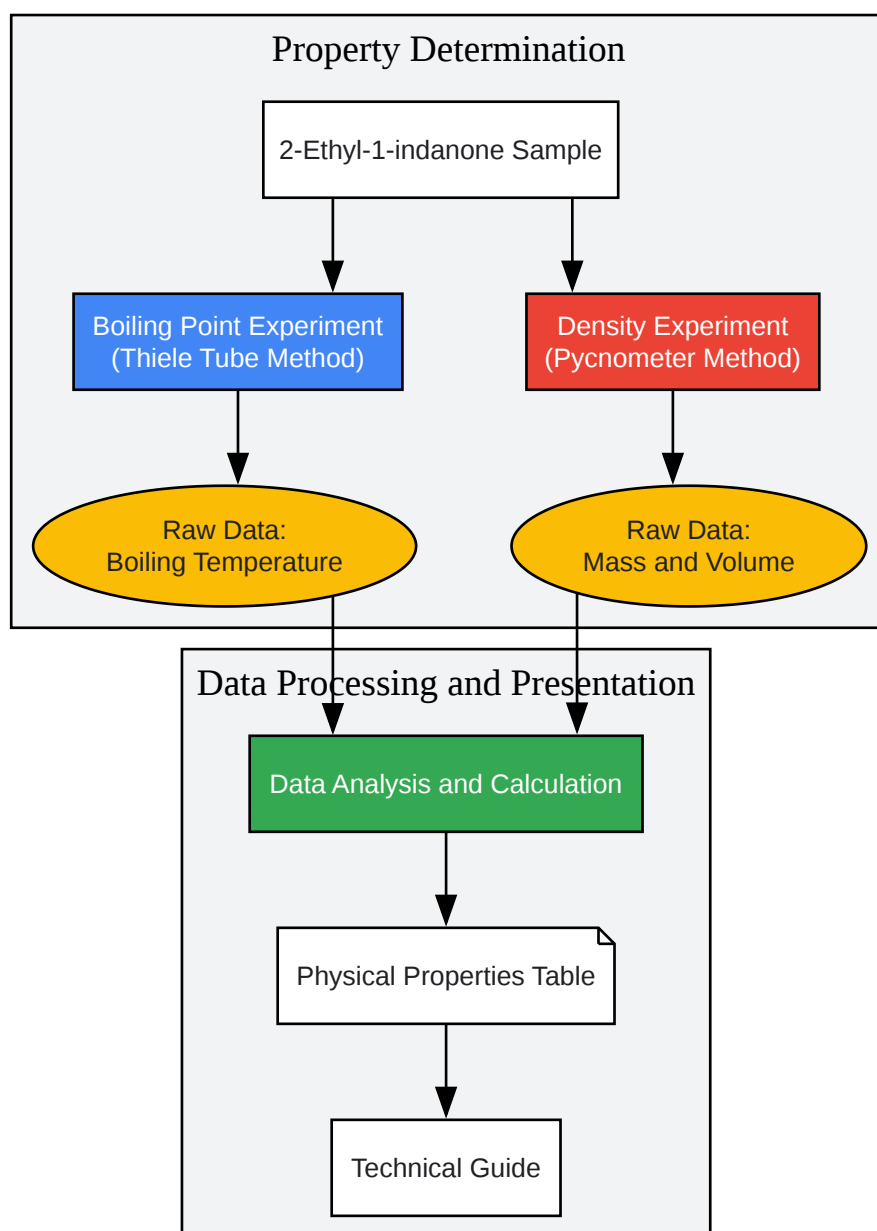
Methodology:

- **Pycnometer Preparation:** A pycnometer, which is a flask with a specific, accurately known volume, is thoroughly cleaned and dried.[\[14\]](#)
- **Mass of Empty Pycnometer:** The mass of the empty, dry pycnometer is accurately measured using an analytical balance.[\[14\]](#)
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **2-Ethyl-1-indanone**, ensuring no air bubbles are present. The filled pycnometer is then weighed.[\[14\]](#)
- **Temperature Control:** The temperature of the sample is recorded, as density is temperature-dependent.
- **Calculation:** The mass of the **2-Ethyl-1-indanone** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[\[14\]](#)

Other gravimetric methods for determining liquid density include the buoyancy technique, based on Archimedes' principle.[\[14\]](#)

Workflow Visualization

The logical flow for the determination and presentation of the physical properties of **2-Ethyl-1-indanone** is illustrated in the diagram below.



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Caption: Workflow for Physical Property Characterization.

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